

# Personal protective equipment for handling 2-Amino-5-methylpyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-5-methylpyridine

Cat. No.: B029535

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Amino-5-methylpyridine

This guide provides critical safety and logistical information for the handling and disposal of **2-Amino-5-methylpyridine**, tailored for researchers, scientists, and drug development professionals. The following procedures and data are compiled to ensure safe laboratory practices and to build a foundation of trust in chemical handling protocols.

## Physicochemical and Toxicological Data

A summary of the key quantitative data for **2-Amino-5-methylpyridine** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	
Molecular Weight	108.14 g/mol	[1]
Appearance	Light yellow crystalline powder or crystals	[1][2]
Melting Point	76-77 °C	[2]
Boiling Point	227 °C	[2]
Flash Point	118 °C	[2]
Water Solubility	1000 g/L	[2]
Acute Toxicity (Oral)	LD50 Oral - Rat - 200 mg/kg	[2]
UN Number	2811	[2][3]

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Amino-5-methylpyridine** is classified as toxic if swallowed, in contact with skin, or if inhaled. [1] It also causes skin irritation, serious eye irritation, and may cause respiratory irritation. [1][4] Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face	Chemical safety goggles or safety glasses and a face shield are required.[1][4]
Hand	Wear appropriate protective gloves to prevent skin exposure.[1][4]
Body	Wear suitable protective clothing, boots, and an apron to prevent skin contact.[1][4]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[4][5][6]

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2-Amino-5-methylpyridine** is crucial for maintaining a safe laboratory environment.

### 1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.[6]
- Work in a well-ventilated area, preferably under a chemical fume hood.[4][6]
- Gather all necessary PPE and ensure it is in good condition.
- Have spill cleanup materials (e.g., absorbent material, lime) readily available.[4]

### 2. Handling:

- Avoid breathing dust, vapor, or mist.[4][6]
- Do not get in eyes, on skin, or on clothing.[1]
- Ground and secure containers when dispensing or pouring the product to prevent static discharge.[4]
- Do not eat, drink, or smoke in the handling area.[2][4]

### 3. Post-Handling:

- Wash hands and other exposed areas thoroughly with mild soap and water after handling and before leaving the work area.[1][2]

- Launder contaminated clothing before reuse.[4]
- Store **2-Amino-5-methylpyridine** in its original, tightly closed container in a well-ventilated, locked-up place.[2][4][7]

## Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
Skin Contact	Immediately remove all contaminated clothing. Gently wash the affected area with plenty of soap and water. Seek immediate medical attention.[1][2][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]

## Disposal Plan

Proper disposal of **2-Amino-5-methylpyridine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

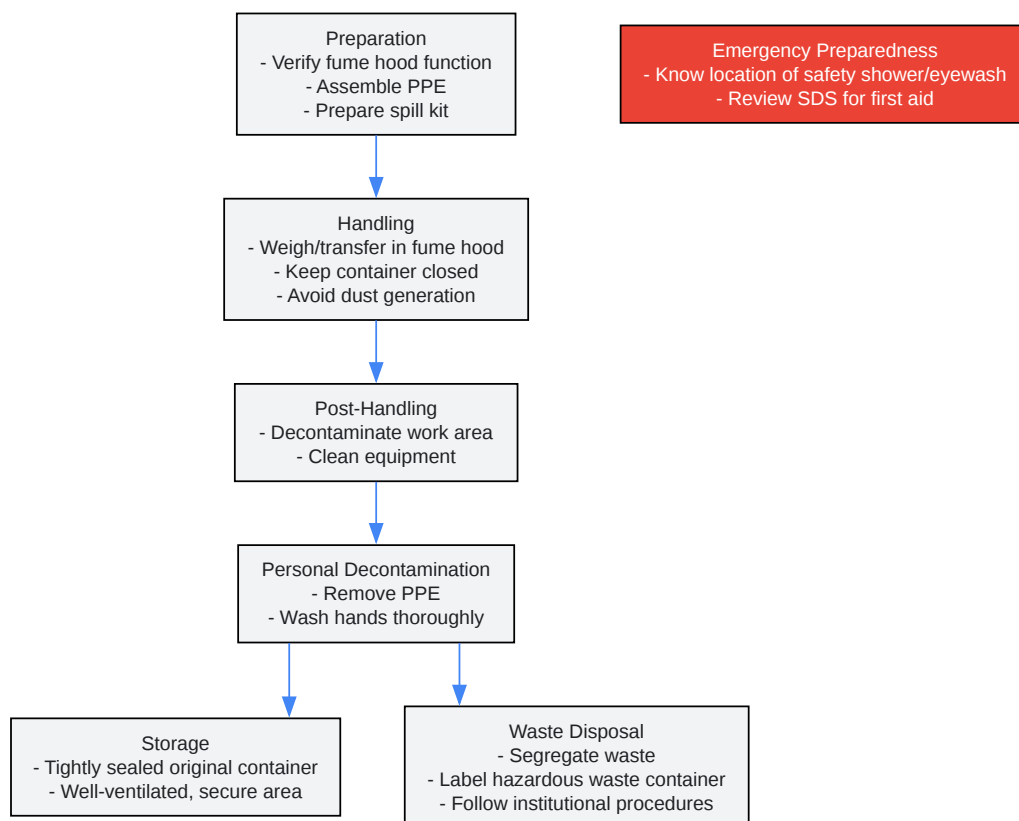
- Waste Material: Dispose of surplus and non-recyclable solutions to a licensed disposal company.[8] The material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[8]

- Contaminated Packaging: Dispose of as unused product.[\[8\]](#) Do not mix with other waste. Handle uncleaned containers as you would the product itself.[\[8\]](#)
- Regulations: All disposal practices must be in accordance with local, regional, and national hazardous waste regulations.[\[4\]](#)[\[6\]](#)

## Safe Handling Workflow

The following diagram illustrates the logical flow of operations for safely handling **2-Amino-5-methylpyridine**, from initial preparation to final disposal.

## Safe Handling Workflow for 2-Amino-5-methylpyridine



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **2-Amino-5-methylpyridine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lobachemie.com [lobachemie.com]
- 2. 2-Amino-5-methylpyridine - Safety Data Sheet [chemicalbook.com]
- 3. calpaclab.com [calpaclab.com]
- 4. jubilantingrevia.com [jubilantingrevia.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. 2-Amino-5-methylpyridine | 1603-41-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Amino-5-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029535#personal-protective-equipment-for-handling-2-amino-5-methylpyridine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)